

# Quantum Efficiency Analysis of BTPTT-4F Solar Cells: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BTPTT-4F

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This guide provides a comparative analysis of the non-fullerene acceptor (NFA) **BTPTT-4F** for use in organic solar cells (OSCs). Due to the limited availability of comprehensive experimental data for **BTPTT-4F**, this document leverages theoretical studies on **BTPTT-4F** and presents experimental data for the closely related and highly successful parent molecule, Y6 (also known as BTP-4F), as a benchmark for high-performance Y-series NFAs. We also include data for another prominent NFA, IT-4F, for a broader comparison.

## Performance Comparison of Non-Fullerene Acceptors

The following table summarizes key performance parameters for **BTPTT-4F** (theoretical), Y6 (experimental), and IT-4F (experimental) based solar cells. The data for Y6 and IT-4F are derived from devices fabricated with the polymer donor PM6.

Parameter	BTPTT-4F (Theoretical)	Y6 (BTP-4F) (Experimental)	IT-4F (Experimental)
Power Conversion Efficiency (PCE)	Predicted to be high	~16.1% <a href="#">[1]</a>	~9.2% <a href="#">[2]</a>
Open-Circuit Voltage (Voc)	-	0.85 V <a href="#">[1]</a>	-
Short-Circuit Current (Jsc)	-	25.52 mA/cm <sup>2</sup> <a href="#">[1]</a>	-
Fill Factor (FF)	-	74.6% <a href="#">[1]</a>	-
Highest Occupied Molecular Orbital (HOMO)	Elevated vs. BTPT-4F <a href="#">[3]</a>	-	-
Lowest Unoccupied Molecular Orbital (LUMO)	-	-	-
Bandgap	Reduced vs. BTPT-4F <a href="#">[3]</a>	-	-
External Quantum Efficiency (EQE) Max	-	>80%	~66% <a href="#">[2]</a>

Note: The theoretical data for **BTPTT-4F** is based on quantum chemistry calculations comparing it to BTPT-4F.[\[3\]](#) The experimental data for Y6 (BTP-4F) and IT-4F are provided as a reference for state-of-the-art performance.

## Experimental Protocols

The following is a detailed methodology for the fabrication and characterization of high-efficiency organic solar cells based on Y6-type non-fullerene acceptors, which is applicable for the study of molecules like **BTPTT-4F**.

## Device Fabrication

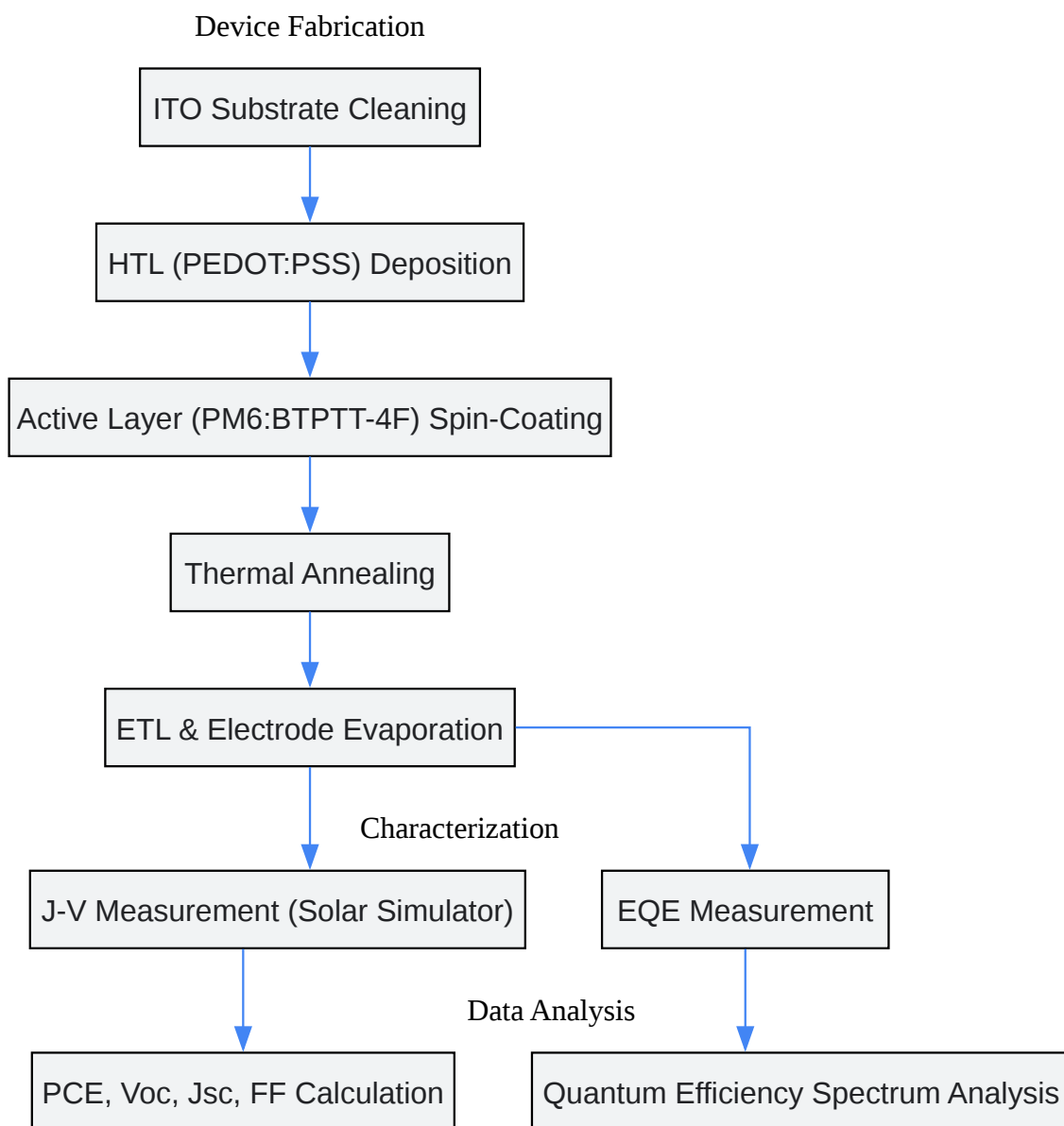
- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The substrates are then treated with UV-ozone for 15 minutes.
- **Hole Transport Layer (HTL) Deposition:** A solution of PEDOT:PSS is spin-coated onto the cleaned ITO substrates and annealed at 150°C for 15 minutes in air.
- **Active Layer Deposition:** A blend solution of the polymer donor (e.g., PM6) and the non-fullerene acceptor (e.g., Y6) in a 1:1.2 weight ratio in chloroform with a small amount of a processing additive is spin-coated onto the HTL in a nitrogen-filled glovebox. The film is then annealed at a specified temperature (e.g., 110°C) for 10 minutes.
- **Electron Transport Layer (ETL) and Electrode Deposition:** An electron transport layer and a top metal electrode (e.g., aluminum) are sequentially deposited via thermal evaporation in a vacuum chamber.

## Device Characterization

- **Current Density-Voltage (J-V) Measurements:** The J-V characteristics are measured using a solar simulator under AM 1.5G illumination (100 mW/cm<sup>2</sup>).
- **External Quantum Efficiency (EQE) Measurement:** The EQE is measured using a dedicated system with a monochromatic light source, a chopper, and a lock-in amplifier. The incident photon-to-current conversion efficiency is measured as a function of wavelength.

## Visualizations

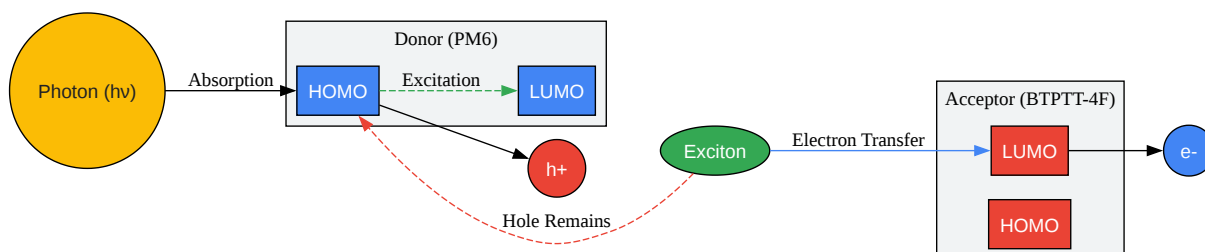
### Experimental Workflow for Quantum Efficiency Analysis



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Caption: Experimental workflow for the fabrication and quantum efficiency analysis of **BTPTT-4F** solar cells.

## Energy Level Diagram and Charge Generation Pathway



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Caption: Energy level alignment and charge generation process in a PM6:BTPTT-4F solar cell.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)